

Isotopic Purity of Pinaverium Bromide-d4 for Mass Spectrometry: A Technical Guide

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Compound of Interest

Compound Name: *Pinaverium bromide-d4*

Cat. No.: *B12415159*

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This technical guide provides an in-depth analysis of the isotopic purity of **Pinaverium bromide-d4**, a critical internal standard for quantitative bioanalysis by mass spectrometry. Understanding and verifying the isotopic purity of deuterated standards is paramount for ensuring the accuracy and reliability of pharmacokinetic and metabolic studies.

Core Concepts in Isotopic Purity for Mass Spectrometry

Isotopically labeled compounds, such as **Pinaverium bromide-d4**, are indispensable in modern bioanalytical workflows, particularly in liquid chromatography-mass spectrometry (LC-MS). They serve as ideal internal standards because their physicochemical properties are nearly identical to the analyte of interest, yet they are distinguishable by their mass-to-charge ratio (m/z).

The isotopic purity of a deuterated standard refers to the percentage of the compound that contains the specified number of deuterium atoms. Impurities in the form of molecules with fewer or no deuterium atoms (e.g., d0, d1, d2, d3) can interfere with the quantification of the analyte, leading to inaccurate results. Therefore, a thorough characterization of the isotopic distribution is essential.

Quantitative Data on Isotopic Purity

The isotopic purity of commercially available **Pinaverium bromide-d4** is typically high, often exceeding 98%. For instance, a patent for a method detecting pinaverium bromide mentions the use of **Pinaverium bromide-d4** with a chemical and isotopic purity of 99.0%. However, for rigorous quantitative analysis, a detailed isotopic distribution is necessary. This information is typically provided in the Certificate of Analysis (CoA) from the supplier.

While a specific CoA for **Pinaverium bromide-d4** was not publicly available for this review, the following table represents a typical isotopic distribution for a high-purity deuterated standard.

Isotopic Species	Mass Shift	Representative Abundance (%)
d0 (unlabeled)	+0	< 0.1
d1	+1	< 0.2
d2	+2	< 0.5
d3	+3	< 1.0
d4	+4	> 98.0

Note: The values in this table are representative. The exact isotopic distribution for a specific lot of **Pinaverium bromide-d4** must be obtained from the manufacturer's Certificate of Analysis.

Experimental Protocols for Isotopic Purity Assessment

The determination of isotopic purity of **Pinaverium bromide-d4** is typically performed using high-resolution mass spectrometry (HRMS). The following is a generalized protocol for this assessment.

Objective: To determine the isotopic distribution of **Pinaverium bromide-d4**.

Materials:

- **Pinaverium bromide-d4** standard

- High-purity solvent (e.g., acetonitrile, methanol)
- High-resolution mass spectrometer (e.g., Orbitrap, TOF) coupled to a liquid chromatography system

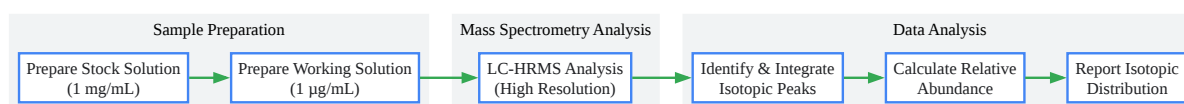
Methodology:

- Sample Preparation:
 - Prepare a stock solution of **Pinaverium bromide-d4** in a suitable solvent at a concentration of approximately 1 mg/mL.
 - Dilute the stock solution to a working concentration suitable for direct infusion or LC-MS analysis (e.g., 1 µg/mL).
- Mass Spectrometry Analysis:
 - Direct Infusion: Infuse the working solution directly into the mass spectrometer. This method is rapid and provides a clear spectrum of the isotopic cluster.
 - LC-MS: Inject the working solution onto an appropriate LC column (e.g., C18) to separate the deuterated standard from any potential impurities before it enters the mass spectrometer.
 - MS Settings:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Resolution: Set to a high value (e.g., > 60,000) to resolve the isotopic peaks.
 - Scan Range: A narrow scan range around the expected m/z of the protonated molecule [M+H]⁺ of **Pinaverium bromide-d4** (expected m/z ~516) is recommended.
 - Acquire full scan mass spectra.
- Data Analysis:
 - Identify the isotopic cluster corresponding to the [M+H]⁺ ion of **Pinaverium bromide-d4**.

- Measure the intensity of each isotopic peak (d0, d1, d2, d3, and d4).
- Calculate the relative abundance of each isotopic species by dividing the intensity of each peak by the total intensity of all peaks in the cluster and multiplying by 100.

Visualizations

Experimental Workflow for Isotopic Purity Assessment

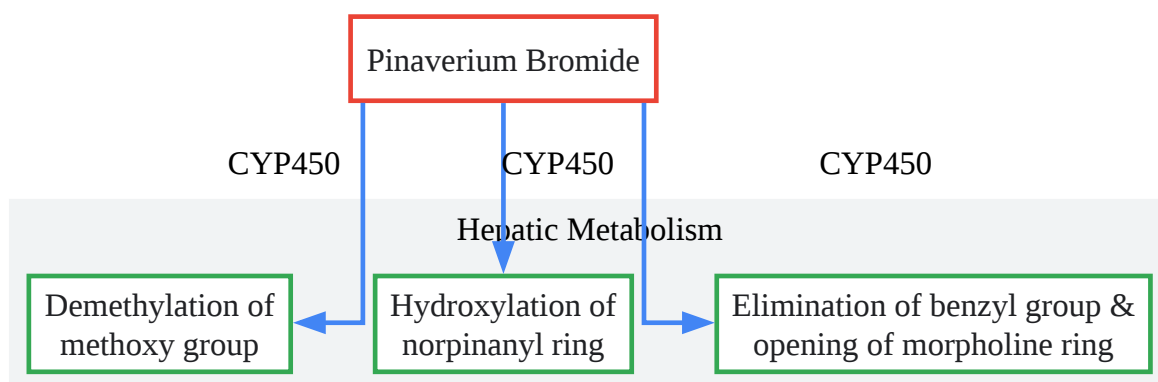


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Caption: Workflow for determining the isotopic purity of **Pinaverium bromide-d4**.

Metabolic Pathway of Pinaverium Bromide

Pinaverium bromide is primarily metabolized in the liver. The stability of the deuterium labels on the -d4 analogue during metabolism is a crucial consideration for its use as an internal standard. The deuterium atoms in **Pinaverium bromide-d4** are typically placed on the ethyl morpholine side chain, a region not expected to undergo metabolic alteration, thus ensuring the integrity of the internal standard during biological processing.



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Caption: Major metabolic pathways of Pinaverium bromide in the liver.[1][2]

Conclusion

The isotopic purity of **Pinaverium bromide-d4** is a critical parameter that directly impacts the accuracy of quantitative bioanalytical methods. This guide has outlined the importance of assessing isotopic distribution, provided a representative data table, and detailed an experimental protocol for its determination using high-resolution mass spectrometry. For any quantitative study, it is imperative to obtain the lot-specific Certificate of Analysis from the supplier to ensure the highest quality data. The provided diagrams visually summarize the key workflows and metabolic considerations for researchers utilizing this essential internal standard.

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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Pinaverium | C₂₆H₄₁BrNO₄⁺ | CID 40704 - PubChem [pubchem.ncbi.nlm.nih.gov]
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